

Application Note: Protocol for C-Terminal Peptide Modification using 5-(Dimethylamino)amylamine

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Compound of Interest

Compound Name: 5-(Dimethylamino)amylamine

CAS No.: 3209-46-9

Cat. No.: B1598575

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Abstract

This document provides a comprehensive guide for the incorporation of **5-(Dimethylamino)amylamine** at the C-terminus of a peptide using solid-phase peptide synthesis (SPPS). Polyamines are a class of molecules known to influence the biological activity of peptides by altering their charge, solubility, and membrane permeability.[1][2] Modifying a peptide's C-terminus with a polyamine-like moiety such as **5-(Dimethylamino)amylamine** can enhance pharmacokinetic properties, improve stability against enzymatic degradation, and potentially increase target affinity.[3] This guide details the rationale, step-by-step protocols for peptide synthesis, on-resin amidation, and final cleavage, as well as critical safety considerations for researchers in peptide chemistry and drug development.

Introduction and Scientific Rationale

Standard solid-phase peptide synthesis (SPPS) allows for the routine assembly of peptide chains.[4] Beyond the primary sequence, post-synthesis modifications are a powerful tool for

creating peptides with enhanced therapeutic properties. The addition of polyamines or molecules with polyamine-like features is a strategy employed to improve the central nervous system (CNS) bioavailability of neuropeptides and to create analogues with improved pharmacological profiles.^[1] The presence of both a primary and a tertiary amine in **5-(Dimethylamino)amylamine** provides a unique functional group for C-terminal modification. The primary amine serves as the nucleophile for amide bond formation with the peptide's C-terminal carboxyl group, while the distal dimethylamino group can alter the overall physicochemical properties of the final peptide, potentially improving membrane penetration and stability.^[3]

This protocol is designed around the widely used Fmoc/tBu (9-fluorenylmethoxycarbonyl/tert-butyl) strategy. The core peptide is first synthesized on a resin that allows for cleavage of the final product as a C-terminal carboxylic acid (e.g., Wang resin). Following the assembly of the desired amino acid sequence, the C-terminal carboxyl group is activated in situ and coupled directly to the primary amine of **5-(Dimethylamino)amylamine**. A final acid-mediated cleavage and deprotection step releases the C-terminally modified peptide from the solid support.

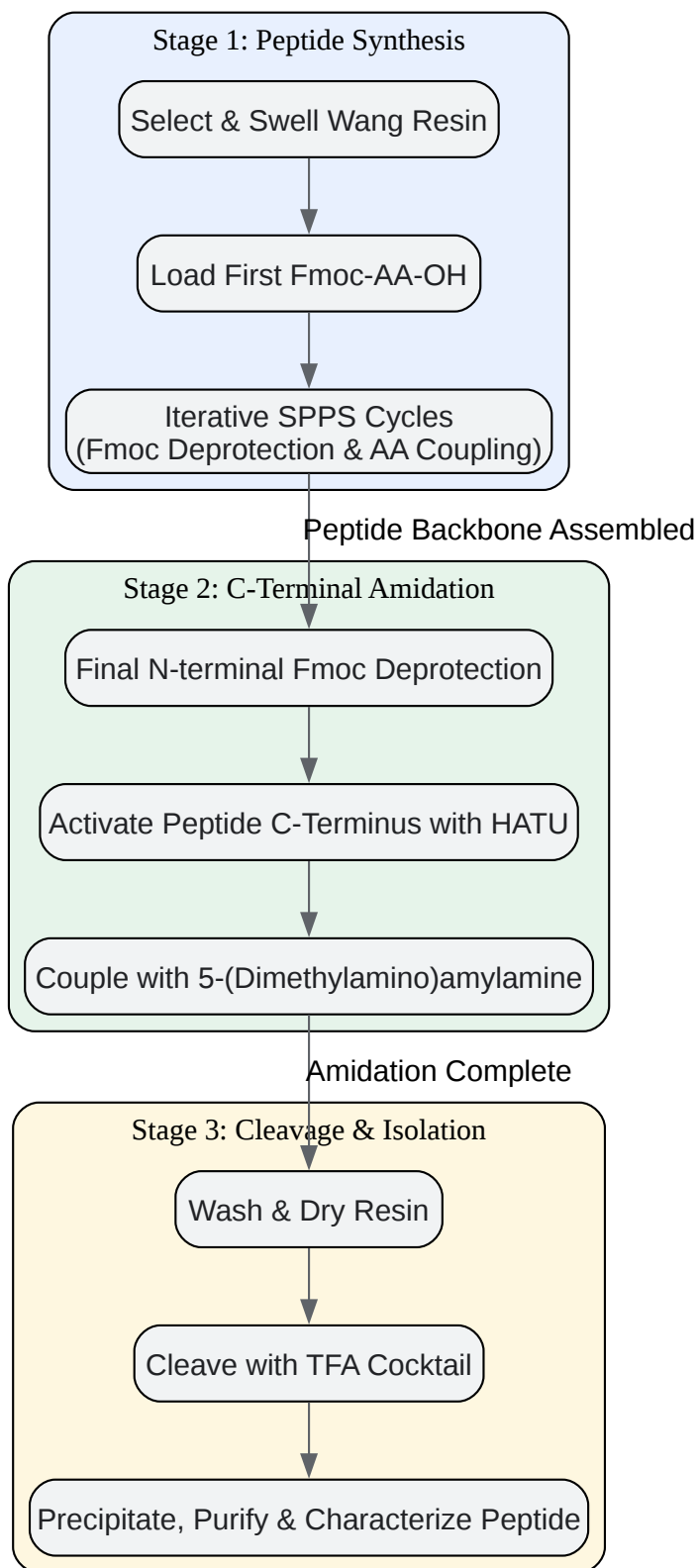
Physicochemical Properties of 5-(Dimethylamino)amylamine

A clear understanding of the reagent's properties is essential for its proper use and for troubleshooting.

Property	Value	Source
IUPAC Name	N',N'-dimethylpentane-1,5-diamine	^[5]
Molecular Formula	C ₇ H ₁₈ N ₂	^[5]
Molecular Weight	130.23 g/mol	^[5]
Appearance	Solid	Sigma-Aldrich
CAS Number	3209-46-9	^[5]

Overall Experimental Workflow

The process is divided into three main stages: synthesis of the peptide backbone, on-resin C-terminal amidation, and final cleavage & deprotection.



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Fig. 1: Overall workflow for the synthesis of C-terminally modified peptides.

Detailed Protocols

Protocol 1: Solid-Phase Synthesis of the Peptide Backbone

This protocol outlines the manual synthesis of the desired peptide sequence on Wang resin using the Fmoc/tBu strategy.

Materials:

- Wang Resin
- Fmoc-protected amino acids
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- 20% (v/v) Piperidine in DMF
- Coupling Solution: Fmoc-amino acid (4 eq.), HATU (3.9 eq.), and N,N-Diisopropylethylamine (DIPEA) (8 eq.) in DMF.
- SPPS reaction vessel

Methodology:

- Resin Swelling: Swell the Wang resin (1 eq.) in DMF within the reaction vessel for at least 30 minutes.
- First Amino Acid Loading: Load the first Fmoc-protected amino acid onto the Wang resin according to standard protocols (e.g., using DIC/DMAP). After loading, cap any unreacted hydroxyl groups.

- **Fmoc Deprotection:** Drain the DMF. Add the 20% piperidine solution to the resin and agitate for 3 minutes. Drain. Add a fresh aliquot of 20% piperidine solution and agitate for an additional 10 minutes.
- **Washing:** Drain the piperidine solution and wash the resin thoroughly with DMF (5 times) and DCM (3 times) to remove all traces of piperidine.
- **Amino Acid Coupling:** In a separate tube, pre-activate the next Fmoc-amino acid (4 eq.) with HATU (3.9 eq.) and DIPEA (8 eq.) in DMF for 2-5 minutes. Add this activated solution to the resin and agitate for 1-2 hours.
- **Monitoring:** Monitor the coupling reaction using a qualitative method like the Kaiser test. If the test is positive (blue beads), indicating incomplete coupling, repeat the coupling step.
- **Washing:** Wash the resin with DMF (5 times) to remove excess reagents.
- **Cycle Repetition:** Repeat steps 3-7 for each amino acid in the desired sequence.
- **Final Fmoc Deprotection:** After the final amino acid has been coupled, perform a final Fmoc deprotection (Step 3) to expose the N-terminal amine. This is optional but can be useful for purification and characterization. If the N-terminus is to remain protected (e.g., with an acetyl group), this step should be skipped and an N-terminal capping step performed instead.
- **Final Wash:** Wash the resin thoroughly with DMF (5 times) followed by DCM (5 times) and dry the resin under vacuum for 1-2 hours.

Protocol 2: On-Resin C-Terminal Amidation

This protocol describes the crucial step of coupling **5-(Dimethylamino)amylamine** to the C-terminus of the resin-bound peptide.

Materials:

- Peptidyl-Wang resin from Protocol 1
- **5-(Dimethylamino)amylamine**

- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- N,N-Diisopropylethylamine (DIPEA)
- Anhydrous N,N-Dimethylformamide (DMF)

Methodology:

- **Reagent Preparation:** Prepare a coupling solution by dissolving **5-(Dimethylamino)amylamine** (10 eq.), HATU (10 eq.), and DIPEA (20 eq.) in anhydrous DMF. Use a sufficient volume to ensure the resin is fully solvated.
- **Resin Swelling:** Swell the dried peptidyl-Wang resin from Protocol 1 in anhydrous DMF for 30 minutes.
- **Coupling Reaction:** Drain the DMF from the swollen resin. Immediately add the prepared coupling solution (from Step 1) to the resin.
- **Incubation:** Agitate the reaction mixture at room temperature for 12-24 hours. The extended reaction time is recommended to ensure maximum coupling efficiency of the amine to the sterically hindered C-terminus on the solid support.^[6]
- **Monitoring:** There is no simple colorimetric test for this step. The reaction is typically assumed to go to completion with sufficient time and excess reagents.
- **Final Washing:** After the incubation period, drain the coupling solution. Wash the resin extensively to remove all unreacted reagents and byproducts. A recommended washing sequence is:
 - DMF (5 times)
 - DCM (5 times)
 - Methanol (3 times)
 - DCM (5 times)

- Drying: Dry the resin thoroughly under high vacuum for at least 4 hours to remove all residual solvents.

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